Orthogonal Structural Confirmation of Azepan-1-ylacetic Acid: A Comparative Analytical Guide

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Compound of Interest

Compound Name:	*Azepan-1-ylacetic acid*
CAS No.:	*52703-80-7*
Cat. No.:	*B118817*

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Executive Summary

Azepan-1-ylacetic acid (also known as 2-(azepan-1-yl)acetic acid or hexamethyleneiminoacetic acid) represents a critical class of N-heterocyclic building blocks used in the synthesis of pharmaceutical intermediates, including antihistamines and peptide mimetics.[1]

Confirming the structure of this molecule presents a specific "Zwitterionic Challenge." In its solid state and neutral aqueous solution, the molecule exists primarily as a zwitterion (inner salt), where the carboxylic acid proton transfers to the tertiary amine. This dynamic behavior renders single-method analysis insufficient.[1]

This guide outlines an orthogonal analytical strategy—combining NMR, HRMS, and Solid-State analysis—to definitively confirm the structure, distinguish it from synthetic impurities (e.g., unreacted azepane, quaternary salts), and validate its solid-state form.

Part 1: The Analytical Challenge

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The structural ambiguity of **Azepan-1-ylacetic acid** arises from its ability to exist in multiple ionization states depending on the environment (pH, solvent, physical state).

- State A (Neutral/Organic Solvents):

  (Free acid form).[1]

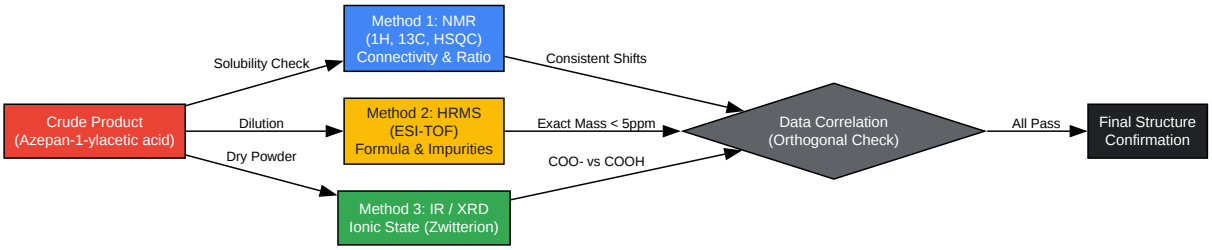
- State B (Zwitterion/Aqueous/Solid):

  (Inner salt).[1]

Relying solely on a standard

NMR spectrum can be misleading due to poor solubility or aggregation of the zwitterion, leading to broadened peaks and missing carboxyl protons. An orthogonal approach is required to cross-validate the connectivity (NMR), the formula (HRMS), and the ionic state (IR/XRD).

Diagram 1: The Orthogonal Analytical Workflow



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Caption: Workflow integrating three independent physical principles to minimize structural uncertainty.

Part 2: Primary Structural Elucidation (NMR)[1]

Nuclear Magnetic Resonance (NMR) is the primary tool for establishing connectivity. However, solvent selection is the critical variable for this amino-acid-like structure.[1]

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Solvent Selection Strategy

- Chloroform-d (

  ): Often poor for zwitterions.[1] Peaks may appear broad due to exchange processes.[1]

- Deuterium Oxide (

  ): Excellent solubility for the zwitterion. However, the exchangeable proton (COOH/NH+) will not be visible.

- DMSO-

  : The recommended solvent.[1] It solubilizes the zwitterion and often slows proton exchange enough to visualize the acidic proton (broad singlet >10 ppm) if the sample is dry.

Expected Spectral Features (1H NMR in)

The symmetry of the azepane ring simplifies the spectrum.

Moiety	Proton Count	Multiplicity	Approx.[1] Shift (ppm)	Diagnostic Value
N- -COO	2H	Singlet	3.60 - 3.80	Critical: Connects Ring to Acid.[1]
Ring -	4H	Multiplet/Triplet	3.20 - 3.40	Deshielded by Nitrogen.[1]
Ring -	8H	Broad Multiplets	1.60 - 1.90	The "Azepane Hump."[1]

Expert Insight: If you observe a splitting of the N-

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-COO singlet into an AB quartet, this indicates a chiral environment or restricted rotation due to salt formation/dimerization.[1] In the pure free zwitterion, this should remain a singlet.

Part 3: Mass Spectrometry & Purity (HRMS)[1]

While NMR confirms connectivity, it has a detection limit of ~0.5-1%.[1] High-Resolution Mass Spectrometry (HRMS) is necessary to detect trace alkylation impurities and confirm the molecular formula.[1]

The Protocol

- Ionization: Electrospray Ionization (ESI) in Positive Mode (+).
- Target Ion:
- Calculated Mass (

  ): ~157.1103 Da (Neutral)

  158.1181 Da (

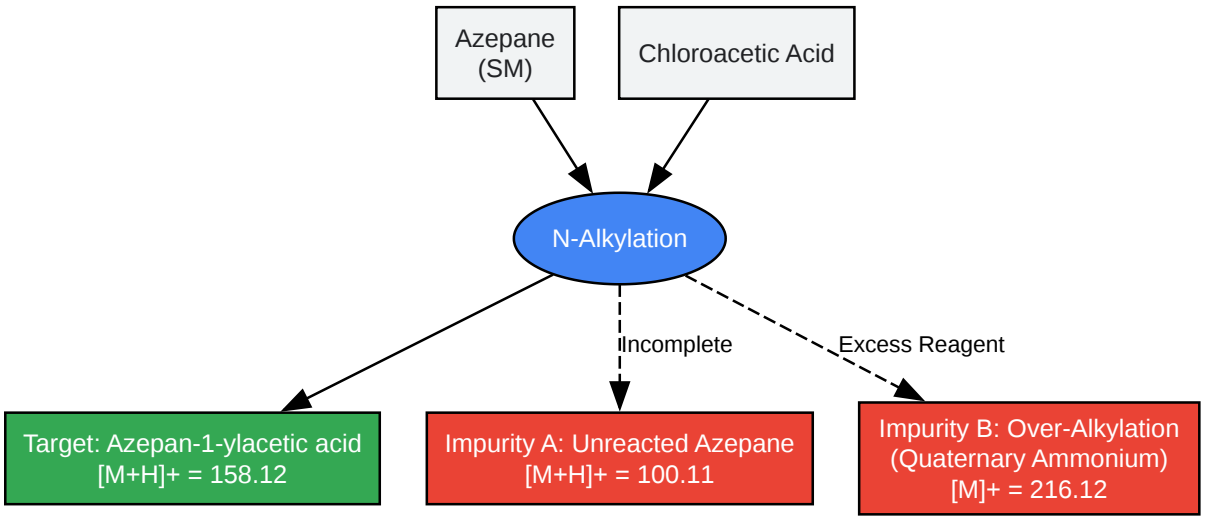
).[1]

Impurity Profiling Logic

The synthesis typically involves the alkylation of azepane with chloroacetic acid. The HRMS must rule out specific side reactions.

Diagram 2: Synthetic Impurity Logic

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Caption: MS allows rapid discrimination between the target zwitterion and quaternary ammonium byproducts.

Part 4: Solid-State Characterization (IR & XRD)

This is the "Orthogonal" step that distinguishes the Zwitterion from the HCl Salt. NMR and MS usually involve dissolving the sample, destroying the solid-state information. IR and XRD preserve it.[1]

FTIR Fingerprinting[1]

- Zwitterion (

  ): Look for two bands: asymmetric stretch (~1600-1650

) and symmetric stretch (~1400

).[1] The region >3000

  will show a broad N-H+ stretch.[1]

- HCl Salt (

  ): Look for the characteristic carbonyl (

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) stretch at ~1700-1750

.[1]

X-Ray Diffraction (XRD)

For new chemical entities (NCEs) or rigorous quality control, Single Crystal XRD is the gold standard. It provides the absolute configuration and confirms the location of the acidic proton (on the Nitrogen vs. the Oxygen).

Part 5: Comparative Summary Guide

The following table summarizes the data output for the target molecule versus its common derivatives/impurities.

Feature	Target: Azepan-1-ylacetic acid	Impurity: Azepane (Starting Material)	Impurity: Quaternary Salt (Over-alkylated)
HRMS ( )	158.1181 ( )	100.1126 ( )	216.1230 ( )
1H NMR ( )	Singlet @ 3.7 ppm (2H)	Absent	Singlet @ 4.0+ ppm (4H) (Deshielded)
Solubility	High in Water, Low in Ether	High in Ether/Organic	High in Water
IR Spectrum	Strong (1600)	N-H bend (1500-1600)	usually distinct

Part 6: References

- National Center for Biotechnology Information (2023).PubChem Compound Summary for CID 3157319, 1-Azepanylacetic acid.[1] Retrieved from [Link]

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